

An In-depth Technical Guide to Allyl alcohol-1-¹³C

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Compound of Interest

Compound Name: Allyl alcohol-1-¹³C

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For: Researchers, Scientists, and Drug Development Professionals

Abstract: This document provides a comprehensive technical overview of **Allyl alcohol-1-¹³C**, a site-specifically labeled isotopic variant of allyl alcohol. It details the compound's structure, physicochemical properties, synthesis protocols, and critical applications as a probe in mechanistic and metabolic studies. The inclusion of quantitative data tables, detailed experimental procedures, and logical workflow diagrams is intended to support advanced research and development activities.

Introduction: The Significance of Site-Specific Isotopic Labeling

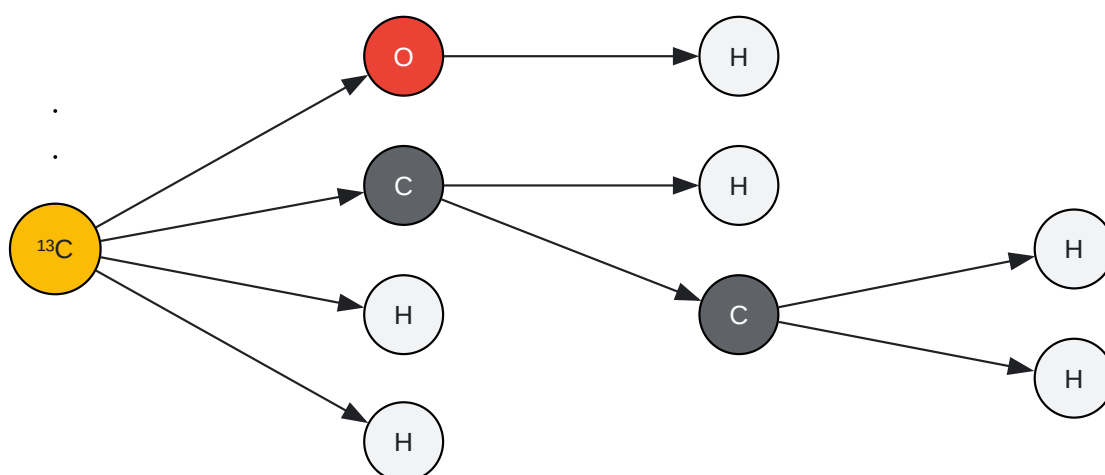
Site-specific isotopic labeling with stable isotopes like carbon-13 is a powerful technique in chemical and biochemical research.^[1] Unlike uniform labeling, introducing a ¹³C atom at a specific position allows researchers to track the transformation of that particular atom through complex reactions or biological pathways.^[1] **Allyl alcohol-1-¹³C**, with its label at the C-1 position, is an invaluable tool for several reasons:

- **Mechanistic Elucidation:** It enables the precise tracking of the labeled carbon atom, helping to unravel complex reaction mechanisms, identify transient intermediates, and understand how chemical bonds are formed and broken.^[1]

- **Metabolic Pathway Analysis:** In biochemical studies, the ^{13}C label acts as a tracer to map the metabolic fate of allyl alcohol within living organisms, identifying key enzymatic transformations and downstream metabolites.[1]
- **Enhanced NMR Spectroscopy:** Carbon-13 is NMR-active. Incorporating a ^{13}C label at a specific site enhances the corresponding signal in Nuclear Magnetic Resonance (NMR) spectra, which is instrumental for the structural determination of molecules.[1]

Molecular Structure and Formula

Allyl alcohol-1- ^{13}C is prop-2-en-1-ol with a carbon-13 isotope at the C-1 position. Its canonical SMILES representation is C=C[13CH2]O. [2]



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Caption: Molecular structure of **Allyl alcohol-1- ^{13}C** .

Key Identifiers:

- IUPAC Name: (1- ^{13}C)prop-2-en-1-ol[2]
- Molecular Formula: $\text{C}_2^{13}\text{CH}_6\text{O}$ [3]
- Linear Formula: $\text{H}_2\text{C}=\text{CH}^{13}\text{CH}_2\text{OH}$

- CAS Number: 102781-45-3[2][3]

Physicochemical Properties

The quantitative properties of **Allyl alcohol-1-¹³C** are summarized below. This data is essential for experimental design, safety protocols, and analytical characterization.

Property	Value	Reference(s)
Molecular Weight	59.07 g/mol	[4]
Isotopic Purity	99 atom % ¹³ C	
Chemical Purity	≥97%	[4]
Density	0.869 g/mL at 25 °C	
Boiling Point	96-98 °C	
Melting Point	-129 °C	
Flash Point	22 °C (71.6 °F) - closed cup	

Experimental Protocols: Synthesis

Two primary methods for the synthesis of **Allyl alcohol-1-¹³C** are documented: the hydrolysis of labeled allyl chloride and the dehydration of labeled glycerol.

Method 1: Hydrolysis of Allyl chloride-1-¹³C

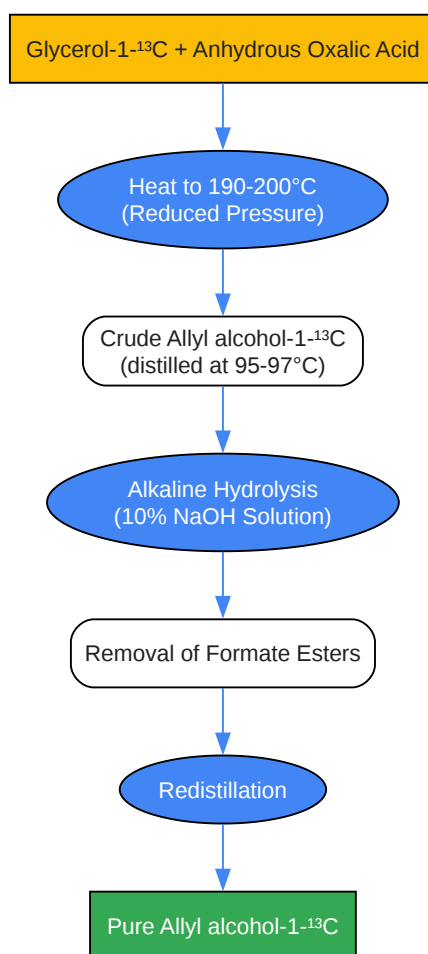
This method involves the direct substitution of a chloride atom with a hydroxyl group via a bimolecular nucleophilic substitution (S_N2) mechanism.[1] A hydroxide ion (OH⁻) acts as the nucleophile, attacking the electrophilic carbon atom bearing the ¹³C label on Allyl chloride-1-¹³C.[1] This process is scalable, but careful control of reaction temperature is crucial to manage exothermicity and prevent the formation of impurities.[1]

Method 2: Dehydration of Glycerol-1-¹³C

A detailed laboratory-scale procedure involves the oxalic acid-catalyzed dehydration of Glycerol-1-¹³C.[1]

Protocol:

- Reaction Setup: A mixture of Glycerol-1-¹³C (e.g., 250 g) and anhydrous oxalic acid (e.g., 500 g) is prepared in a suitable reaction vessel equipped for distillation.[1]
- Dehydration: The mixture is heated to 190–200°C under reduced pressure.[1]
- Distillation: The crude Allyl alcohol-1-¹³C is collected by distillation at a boiling range of 95–97°C.[1]
- Purification: A critical purification step is performed to remove residual formate ester byproducts. This is achieved through alkaline hydrolysis with a 10% sodium hydroxide solution, followed by a final redistillation to yield the pure product.[1]

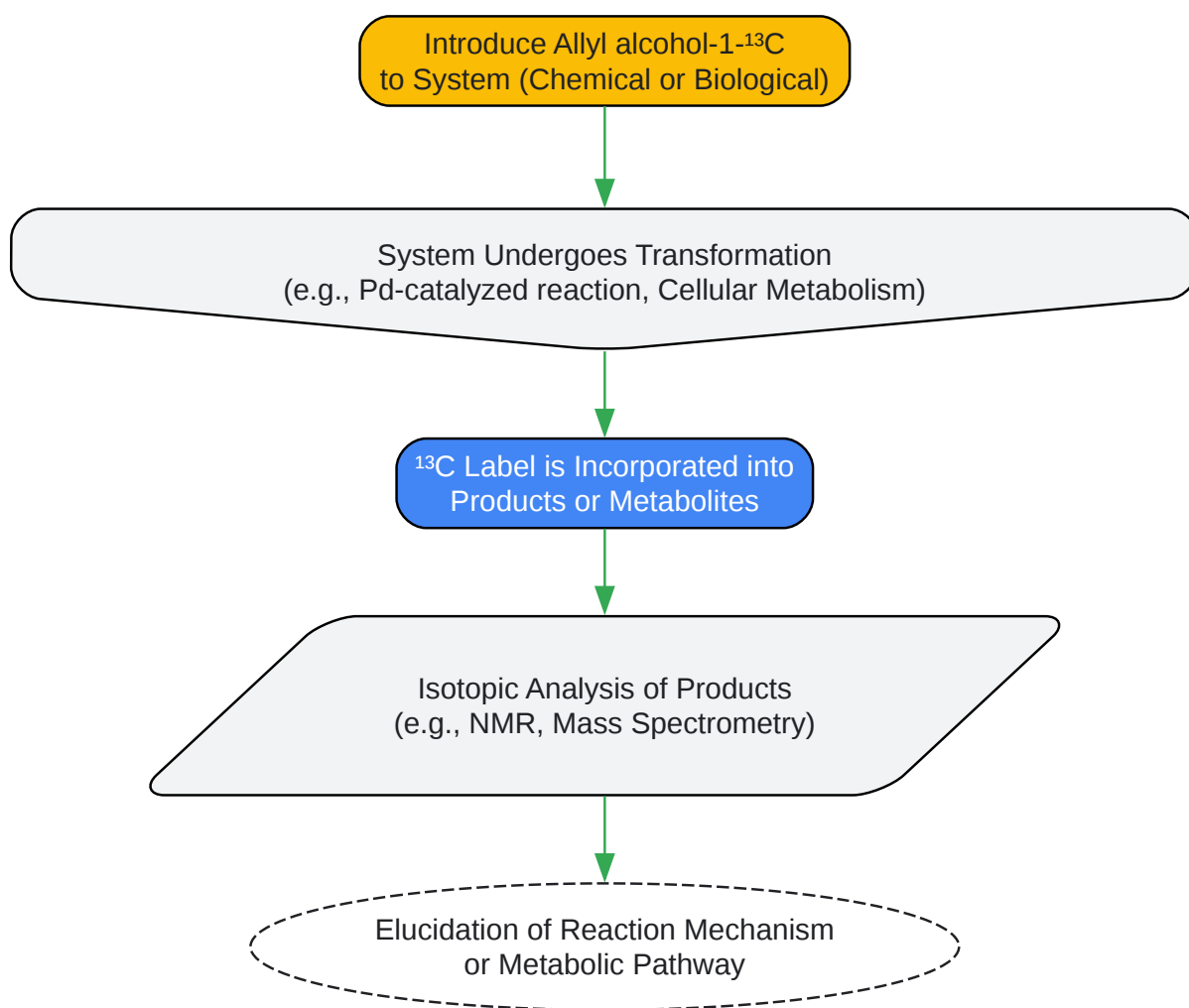


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Caption: Synthesis workflow for **Allyl alcohol-1-¹³C** from Glycerol-1-¹³C.

Applications in Research: A Mechanistic and Metabolic Probe

The primary utility of **Allyl alcohol-1-¹³C** is as a tracer for the C-1 carbon in chemical and biological systems.



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Caption: Logical workflow for using **Allyl alcohol-1-¹³C** as a tracer.

This workflow demonstrates how the compound is used to gain fundamental insights. For example, in palladium-catalyzed reactions, it has been used to synthesize ¹³C-labeled allyl

chloride, allowing for precise tracking of the carbon's path in coordination chemistry.[1] In metabolic studies, after an organism processes the labeled alcohol, the distribution of the ^{13}C label in downstream products reveals the metabolic pathways involved in its transformation.[1]

Safety Information

Allyl alcohol-1- ^{13}C is a hazardous chemical and must be handled with appropriate safety precautions. It is classified as a flammable liquid and is acutely toxic if swallowed, in contact with skin, or if inhaled. It also causes skin and eye irritation and may cause respiratory irritation. The compound is very toxic to aquatic life with long-lasting effects.

- Signal Word: Danger
- Hazard Class: Flammable Liquid (Class 3)
- Target Organs: Respiratory system

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